

Application Notes and Protocols for Rhenium-Based Catalysts in Biomass Conversion

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Compound of Interest

Compound Name: Rhenium bromide (ReBr₃)

Cat. No.: B081350

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Disclaimer: An extensive literature search did not yield specific applications of Rhenium(III) bromide (ReBr₃) in the catalytic conversion of biomass. The following application notes and protocols are therefore focused on the broader and more commonly reported applications of rhenium-based catalysts, such as rhenium oxides (ReO_x) and bimetallic rhenium catalysts, in this field.

Introduction to Rhenium Catalysis in Biomass Valorization

Rhenium (Re) is a versatile and oxophilic element with a wide range of accessible oxidation states, making it highly suitable for various catalytic applications in biomass conversion.^{[1][2]} Rhenium-based catalysts have garnered significant attention for their ability to promote key transformations such as deoxydehydration (DODH), hydrodeoxygenation (HDO), and selective hydrogenation of biomass-derived platform molecules.^{[1][2]} These catalysts, often in the form of oxides or as part of bimetallic systems, play a crucial role in converting highly oxygenated biomass feedstocks into valuable chemicals and biofuels.^{[1][2]} The unique properties of rhenium allow for the tailoring of active sites to enhance catalytic activity and selectivity in reactions like the conversion of polyols to olefins and the upgrading of furfural.^{[2][3]}

Application Note 1: Deoxydehydration of Glycerol to Allyl Alcohol

Overview: The catalytic deoxydehydration (DODH) of glycerol, a major byproduct of biodiesel production, to allyl alcohol is a significant value-added transformation. Rhenium-based catalysts, particularly rhenium oxides and certain organometallic rhenium complexes, have demonstrated high efficacy in this reaction.^{[4][5][6]} The reaction involves the selective removal of two hydroxyl groups from the glycerol molecule to form a C=C double bond.

Catalytic System:

- Catalyst: Methyltrioxorhenium (MTO), Rhenium trioxide (ReO₃), or supported ReO_x catalysts (e.g., ReO_x/Al₂O₃).^{[4][7]}
- Reductant/Solvent: Secondary alcohols such as 2-hexanol or 3-octanol often serve as both the solvent and the reducing agent.^[7] The reaction can also be conducted in neat glycerol.^{[4][5]}
- Reaction Environment: The reaction can be performed under aerobic conditions or under a hydrogen atmosphere, which can enhance selectivity.^{[4][6]}

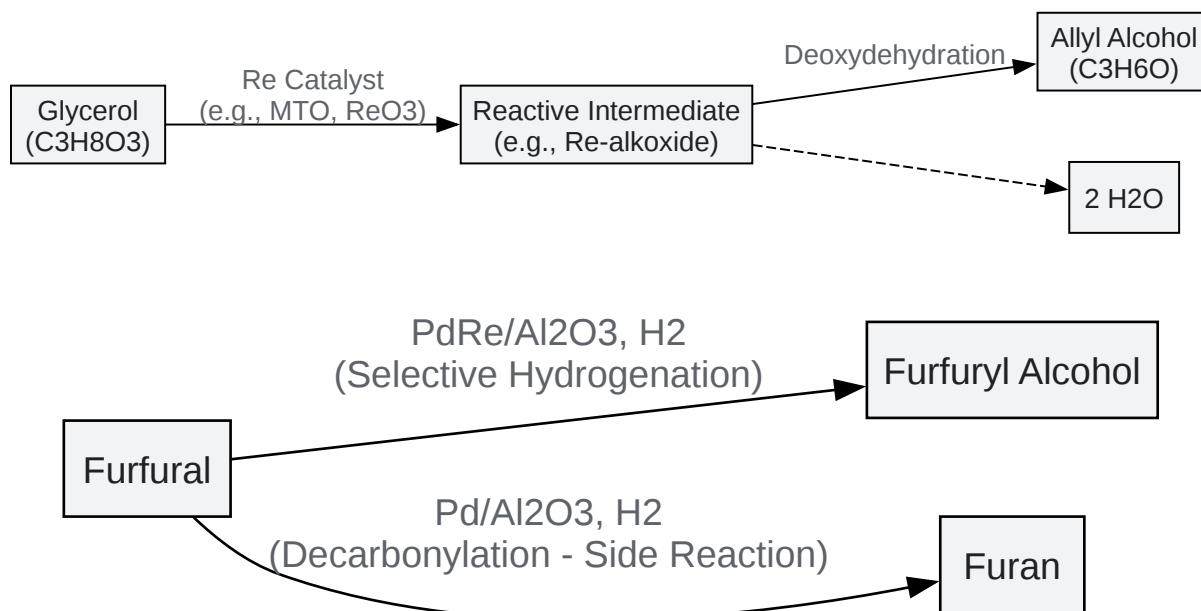
Key Findings:

- MTO and ReO₃ are effective catalysts for the DODH of glycerol at relatively low temperatures (e.g., 140 °C).^{[4][6]}
- The presence of hydrogen can significantly increase the selectivity towards allyl alcohol, with yields up to 91% being reported with ReO_x/Al₂O₃ and up to 90% with ReO₃ in specific solvents.^{[4][7]}
- The catalytic process often exhibits an induction period, which is thought to be necessary for the formation of the active catalytic species.^{[5][8]}

Quantitative Data Summary:

Catalyst	Substrate	Solvent/ Reductant	Temp. (°C)	Atmosphere	Allyl Alcohol Yield (%)	Allyl Alcohol Selectivity (%)	Reference
MTO	Glycerol	2,4-dimethyl-3-pentanol	140	Air	~70	-	[6]
ReO3	Glycerol	2,4-dimethyl-3-pentanol	140	H2	~85	~90	[4][6]
MTO	Glycerol	1-hexanol	140	H2	~75	-	[6]
ReO3	Glycerol	1-hexanol	140	H2	~80	-	[6]
10 wt% ReOx/Al2O3	Glycerol	2-hexanol	-	-	91	-	[7]
ReOx-Au/CeO2	Glycerol	H2	-	-	91	-	[7]

Reaction Pathway Diagram:



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References

- 1. Rhenium-based catalysts for biomass conversion - Green Chemistry (RSC Publishing) DOI:10.1039/D4GC02925A [pubs.rsc.org]
- 2. Rhenium-based catalysts for biomass conversion - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Deoxydehydration of glycerol to allyl alcohol catalyzed by rhenium derivatives - Catalysis Science & Technology (RSC Publishing) [pubs.rsc.org]
- 5. Deoxydehydration of glycerol in presence of rhenium compounds: reactivity and mechanistic aspects - Catalysis Science & Technology (RSC Publishing) [pubs.rsc.org]
- 6. Deoxydehydration of glycerol to allyl alcohol catalyzed by rhenium derivatives - Catalysis Science & Technology (RSC Publishing) [pubs.rsc.org]

- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
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